

A Technical Guide to the Physical Properties of Anhydrous Europium Bromide

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Compound of Interest

Compound Name: *Europium bromide (EuBr₃)*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of anhydrous Europium(II) Bromide (EuBr₂) and Europium(III) Bromide (EuBr₃). The information presented herein is intended to support research and development activities where these materials are of interest. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and provides a visual representation of the synthetic relationship and property distinctions between the two bromide compounds.

Core Physical Properties

Anhydrous europium bromide exists in two primary oxidation states, +2 and +3, which significantly influence its physical characteristics. Europium in the +2 state has a half-filled 4f electron shell (4f⁷), lending it additional stability.^[1] In contrast, the +3 state (4f⁶) is also common among lanthanides.^[2] Both EuBr₂ and EuBr₃ are hygroscopic, meaning they readily absorb moisture from the atmosphere, necessitating handling and storage under inert conditions.^{[1][3]}

Data Presentation

The table below summarizes the key physical properties of anhydrous Europium(II) and Europium(III) bromide for easy comparison.

Property	Europium(II) Bromide (EuBr ₂)	Europium(III) Bromide (EuBr ₃)
Molecular Formula	EuBr ₂	EuBr ₃
Molar Mass	311.77 g/mol [1]	391.68 g/mol [3]
Appearance	White crystalline solid [1]	Grey powder at room temperature [3]
Melting Point	683 °C [4]	702 °C [5]
Boiling Point	1880 °C [4]	Decomposes [6]
Crystal Structure	Orthorhombic, PbCl ₂ type [7]	Orthorhombic [6]
Solubility in Water	Soluble [4]	Highly soluble [8]

Experimental Protocols

The accurate determination of the physical properties of anhydrous europium bromide requires meticulous experimental techniques, particularly given the material's hygroscopic nature. All manipulations should be performed in a dry, inert atmosphere, such as in a glovebox.

Synthesis of Anhydrous Europium Bromide

Europium(II) Bromide (EuBr₂): Anhydrous EuBr₂ can be synthesized from europium(III) oxide (Eu₂O₃).[\[9\]](#) The synthesis involves the reaction of the oxide with a suitable brominating agent under reducing conditions. Chemical analysis, including mercurimetric analysis for bromine and complexonometric analysis for europium, is used to verify the stoichiometry of the final product. [\[9\]](#)

Europium(III) Bromide (EuBr₃): Anhydrous EuBr₃ can be prepared by the reaction of europium dibromide with bromine gas.[\[6\]](#) The synthesis is typically carried out in a sealed quartz ampoule under a controlled temperature gradient. The resulting product is a dark brown solid which appears deep red-orange at 77 K.[\[6\]](#)

Melting Point Determination

The melting point of anhydrous europium bromide can be determined using the capillary method with a melting point apparatus.

- **Sample Preparation:** A small amount of the finely powdered anhydrous europium bromide is packed into a capillary tube to a height of 2-3 mm. This process must be conducted in an inert atmosphere to prevent hydration.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range. For pure, crystalline substances, this range is typically narrow. Differential Scanning Calorimetry (DSC) can also be used to determine the melting temperature and enthalpy of fusion.^[9]

Boiling Point Determination

Due to the high boiling point of EuBr_2 and the decomposition of EuBr_3 upon vaporization, specialized techniques are required.

For EuBr_2 :

- **Apparatus:** A micro-boiling point apparatus or a Thiele tube can be used. The determination must be conducted under an inert atmosphere or vacuum to prevent oxidation and reaction with atmospheric components at high temperatures.
- **Procedure:** A small sample is placed in a boiling tube with an inverted capillary tube. The apparatus is heated, and the temperature at which a steady stream of bubbles emerges from the capillary, and the temperature at which the liquid is drawn back into the capillary upon cooling, are observed. The latter is recorded as the boiling point.

For EuBr_3 :

Europium(III) bromide vaporizes incongruently, decomposing into EuBr_2 and bromine gas ($2\text{EuBr}_3(\text{s}) \rightarrow 2\text{EuBr}_2(\text{s}) + \text{Br}_2(\text{g})$).^[6] Therefore, a true boiling point is not observed under normal conditions. The decomposition temperature can be studied using thermogravimetric analysis (TGA).

Density Measurement

The density of anhydrous europium bromide can be determined using gas pycnometry, which is suitable for powdered solids and avoids contact with liquids that could react with the sample.

- **Sample Preparation:** A known mass of the anhydrous europium bromide powder is placed in the sample chamber of the gas pycnometer within a glovebox.
- **Measurement:** The chamber is sealed and purged with an inert gas, typically helium. The instrument then measures the volume of the solid by quantifying the pressure change of the gas as it expands into the sample chamber.
- **Calculation:** The density is calculated by dividing the mass of the sample by the measured volume.

Crystal Structure Determination

Single-crystal X-ray diffraction is the definitive method for determining the crystal structure of anhydrous europium bromide.

- **Crystal Growth:** Single crystals of suitable size and quality are grown. For example, pink single crystals of EuBrI have been grown from fluxes in tantalum ampoules at 973 K.^[7]
- **Data Collection:** The crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions, space group, and atomic positions within the crystal lattice.

Solubility Determination

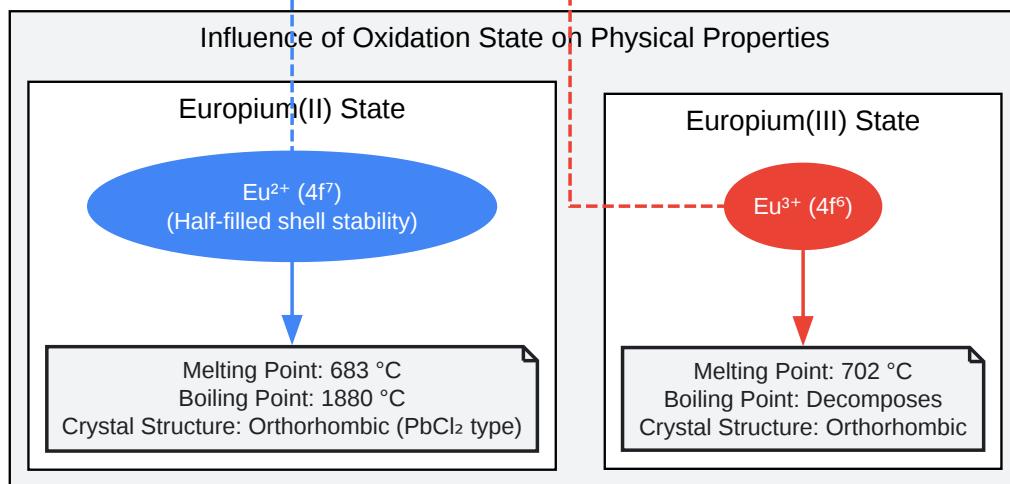
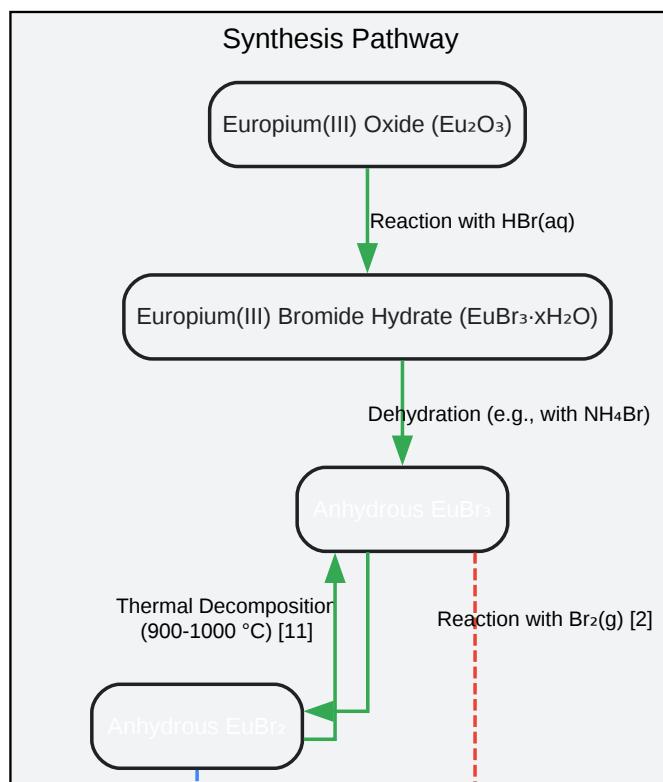
The solubility of anhydrous europium bromide in water can be determined by preparing a saturated solution and measuring its concentration.

- Preparation of Saturated Solution: An excess amount of the anhydrous europium bromide is added to a known volume of deionized water in a sealed container. The mixture is agitated at a constant temperature until equilibrium is reached.
- Sample Analysis: A filtered aliquot of the saturated solution is carefully removed, ensuring no undissolved solid is present. The concentration of europium in the solution can be determined by techniques such as Inductively Coupled Plasma Atomic Emission Spectrometry (ICP-AES) or by gravimetric analysis after precipitation of a suitable insoluble europium salt.
- Calculation: The solubility is expressed as grams of solute per 100 mL or 100 g of solvent at the specified temperature.

Logical Relationships and Synthesis Pathway

The following diagram illustrates the synthesis pathway for anhydrous EuBr_2 and EuBr_3 and highlights the influence of the europium oxidation state on their key physical properties.

Synthesis and Property Relationships of Anhydrous Europium Bromides



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Synthesis and property overview of anhydrous europium bromides.

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